

Standard Operating Procedure for the Handling and Storage of Darolutamide-d4

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Compound of Interest

Compound Name: Darolutamide-d4

Cat. No.: B15544227

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

1.0 Introduction

Darolutamide is a potent and selective androgen receptor (AR) antagonist. **Darolutamide-d4** is the deuterium-labeled version of Darolutamide, where four hydrogen atoms have been replaced by deuterium. This stable isotope-labeled (SIL) analog serves as an ideal internal standard for quantitative bioanalysis by mass spectrometry (MS), such as liquid chromatography-mass spectrometry (LC-MS), due to its chemical and physical properties being nearly identical to the unlabeled analyte^[1]. This document provides a detailed standard operating procedure (SOP) for the safe handling, storage, and preparation of **Darolutamide-d4** in a research laboratory setting.

2.0 Hazard Identification and Safety Precautions

Darolutamide-d4 is classified with several hazards and requires careful handling to minimize exposure.

GHS Classification:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.^[2]
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.^[2]

- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.[2]
- Specific target organ toxicity, single exposure (Respiratory tract irritation) (Category 3), H335: May cause respiratory irritation.[2]

Precautionary Statements:

- Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves, protective clothing, eye protection, and face protection.[2][3]
- Response: If on skin, wash with plenty of soap and water. If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. If swallowed, rinse your mouth. Take off contaminated clothing and wash it before reuse.[2][3]
- Storage: Store locked up.[2]
- Disposal: Dispose of contents and container in accordance with local regulations.[2]

3.0 Personal Protective Equipment (PPE)

Due to the hazardous nature of the compound, appropriate PPE must be worn at all times when handling **Darolutamide-d4**.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4]
- Skin Protection: Wear chemical-resistant, impervious gloves (e.g., nitrile gloves) that have been inspected prior to use. Wear a lab coat or other protective clothing to prevent skin contact.[4]
- Respiratory Protection: For handling larger quantities or when dust/aerosol formation is possible, a NIOSH-approved respirator is recommended. All handling of the solid compound should be performed in a well-ventilated area, preferably within a chemical fume hood.[3]

4.0 Storage and Stability

Proper storage is critical to maintain the integrity and stability of **Darolutamide-d4**.

Form	Storage Condition	Stability Period
Powder	-20°C	3 years[1]
4°C	2 years[1]	
In Solvent	-80°C	6 months[1]
-20°C	1 month[1]	

Note: Once a solution is prepared, it is recommended to aliquot it into single-use vials to prevent degradation from repeated freeze-thaw cycles.[1]

5.0 Standard Operating Procedure for Handling and Preparation

This section details the protocols for receiving, handling, and preparing solutions of **Darolutamide-d4** for use as an internal standard in quantitative analysis.

5.1 Receiving and Inspection

- Upon receipt, verify that the container is intact and properly labeled.
- Log the compound into the laboratory's chemical inventory system.
- Transfer the compound to the appropriate storage condition as specified in Section 4.0.

5.2 Experimental Protocol: Preparation of Stock Solution (1 mg/mL)

This protocol describes the preparation of a high-concentration stock solution.

Materials:

- **Darolutamide-d4** solid powder
- Dimethyl sulfoxide (DMSO), anhydrous/newly opened (Hygroscopic DMSO can impact solubility)[1]

- Analytical balance
- Class A volumetric flasks
- Calibrated pipettes
- Vortex mixer and/or sonicator
- Cryogenic storage vials

Procedure:

- Equilibrate the **Darolutamide-d4** container to room temperature before opening to prevent condensation.
- In a chemical fume hood, accurately weigh a specific amount (e.g., 5 mg) of **Darolutamide-d4** powder using an analytical balance.
- Transfer the weighed powder to a Class A volumetric flask (e.g., 5 mL).
- Add a portion of DMSO (e.g., ~3 mL) to the flask.
- Gently swirl the flask to dissolve the powder. Use a vortex mixer or sonicator if necessary to ensure complete dissolution.^[1]
- Once fully dissolved, add DMSO to the final volume mark on the flask.
- Cap the flask and invert it several times to ensure a homogenous solution.
- Aliquot the stock solution into appropriately labeled, single-use cryogenic vials.
- Store the aliquots at -80°C for long-term stability (up to 6 months) or -20°C for shorter-term use (up to 1 month).^[1]

5.3 Experimental Protocol: Preparation of Working Internal Standard Solution (e.g., 100 ng/mL)

This protocol describes the serial dilution of the stock solution to a typical working concentration for bioanalytical assays. The final concentration should be optimized based on

the specific assay requirements, often falling within the mid-range of the calibration curve.

Materials:

- 1 mg/mL **Darolutamide-d4** stock solution
- Acetonitrile (ACN) or other appropriate solvent compatible with the analytical method
- Calibrated pipettes
- Volumetric flasks or appropriate dilution tubes

Procedure:

- Intermediate Dilution (e.g., 10 µg/mL):
 - Pipette 100 µL of the 1 mg/mL stock solution into a 10 mL volumetric flask.
 - Dilute to the mark with ACN. This creates a 10 µg/mL intermediate solution.
- Working Solution (100 ng/mL):
 - Pipette 100 µL of the 10 µg/mL intermediate solution into a 10 mL volumetric flask.
 - Dilute to the mark with ACN. This creates the final 100 ng/mL working internal standard solution.
- This working solution is now ready to be added to calibration standards, quality control samples, and unknown study samples at the beginning of the sample preparation process.

6.0 Spill and Waste Disposal

Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.

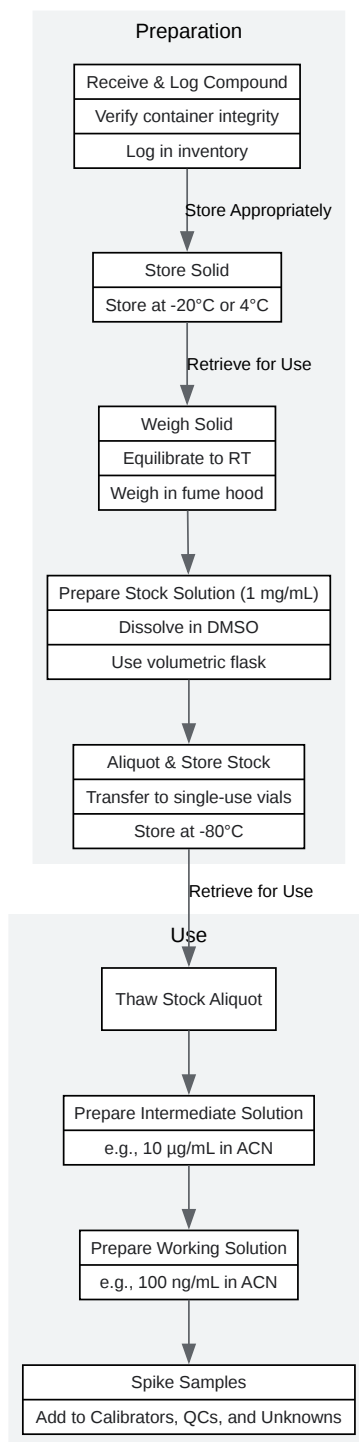
- Wearing the appropriate PPE (see Section 3.0), cover the spill with an absorbent material (e.g., diatomite, universal binders).[3]
- Collect the absorbed material into a suitable, closed container for disposal.[5]
- Decontaminate the spill area and equipment by scrubbing with alcohol.[3]

Waste Disposal:

- All waste material, including empty containers, contaminated PPE, and unused compound/solutions, must be disposed of as hazardous waste.
- Do not discard in the regular trash or pour down the drain.[5]
- Dispose of contents and containers in accordance with all local, state, and federal regulations. It is recommended to use a licensed hazardous material disposal company.[2][4]

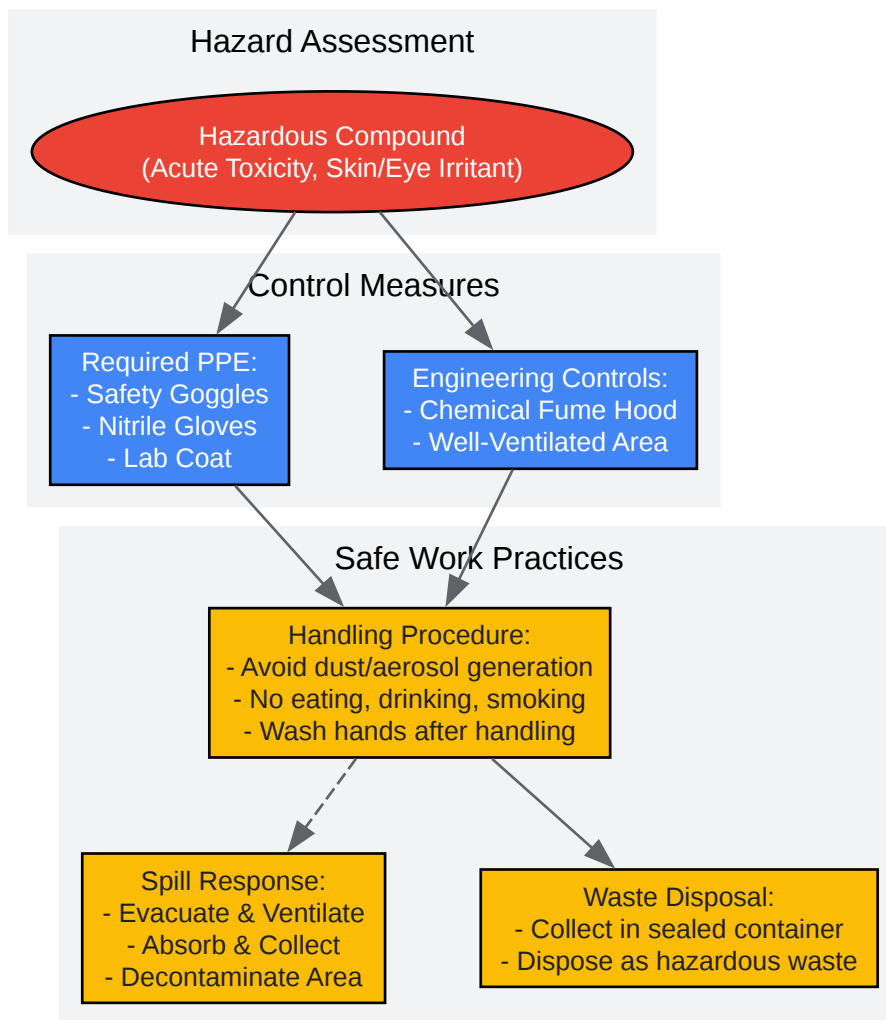
Visualizations

Workflow for Preparation of Darolutamide-d4 Internal Standard

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Caption: Experimental workflow for the preparation of **Darolutamide-d4** solutions.

Safety & Handling Protocol for Darolutamide-d4



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Caption: Logical relationship of safety precautions for **Darolutamide-d4**.

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